

Snap-TMR Protocol for Live-Cell Imaging: Application Notes and Protocols

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Compound of Interest

Compound Name: Snap-tmr

Cat. No.: B14764951

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This document provides a detailed guide to the Snap-tag® system, specifically focusing on the use of the cell-permeable TMR-Star substrate for live-cell imaging applications. The Snap-tag is a versatile tool for studying protein function, localization, and dynamics in real-time.

Introduction to Snap-tag® Technology

The Snap-tag® is a self-labeling protein tag that allows for the specific and covalent attachment of a wide variety of synthetic probes to a protein of interest (POI) in living cells. It is a 20 kDa mutant of the human DNA repair protein O⁶-alkylguanine-DNA alkyltransferase (hAGT). The Snap-tag specifically and rapidly reacts with benzylguanine (BG) derivatives, leading to the irreversible labeling of the Snap-tag fusion protein. This technology offers significant flexibility as the same protein fusion can be used for different applications by simply changing the BG substrate.

A key advantage of the Snap-tag system is its orthogonality with the CLIP-tag™ system. The CLIP-tag, also derived from hAGT, is engineered to react specifically with O²-benzylcytosine (BC) derivatives. This allows for the simultaneous and specific labeling of two different proteins in the same cell with distinct fluorescent probes.

The Snap-Cell® TMR-Star Substrate

SNAP-Cell® TMR-Star is a cell-permeable fluorescent substrate designed for labeling Snap-tag fusion proteins within living cells. Based on tetramethylrhodamine, it emits a bright red fluorescence and is suitable for use with standard rhodamine filter sets. Its cell permeability allows for the labeling of both intracellular and cell-surface proteins.

Key Applications

- Protein Localization and Translocation: Visualize the subcellular localization
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